

Application Note and Protocols for TPL2 Kinase Activity Assay with Tilpisertib

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Compound of Interest

Compound Name: *Tilpisertib fosmecarbil tfa*

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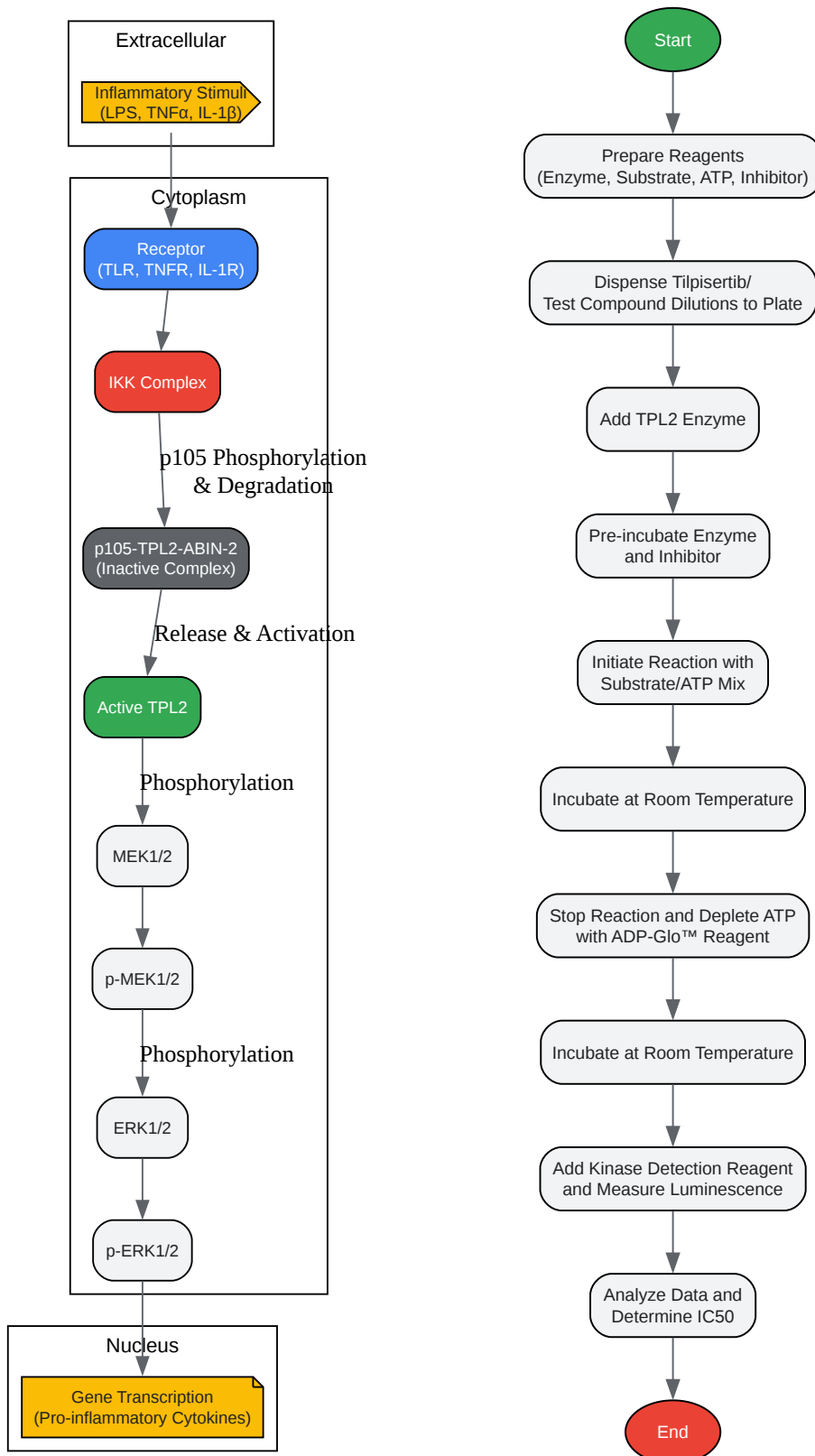
Introduction

Tumor Progression Locus 2 (TPL2), also known as MAP3K8 or Cot, is a serine/threonine kinase that plays a pivotal role in the inflammatory response.[1][2] TPL2 is a key component of the mitogen-activated protein kinase (MAPK) signaling cascade, activated by stimuli such as Toll-like receptor (TLR) ligands, tumor necrosis factor-alpha (TNF α), and interleukin-1 beta (IL-1 β).[3][4] Upon activation, TPL2 phosphorylates and activates MEK1/2, which in turn activates ERK1/2, leading to the production of pro-inflammatory cytokines.[1][3][5][6] Dysregulation of the TPL2 signaling pathway is implicated in various inflammatory diseases and cancers, making it an attractive therapeutic target.[7]

Tilpisertib (GS-4875) is a potent and highly selective inhibitor of TPL2 kinase activity with a reported IC₅₀ of 1.3 nM.[8] It has demonstrated dose-dependent inhibition of the TPL2 pathway in preclinical studies.[7] This application note provides a detailed protocol for a TPL2 kinase activity assay to evaluate the inhibitory potential of compounds like Tilpisertib. The described methodologies are adaptable for high-throughput screening and detailed kinetic analysis.

TPL2 Signaling Pathway

The TPL2 signaling cascade is initiated by various pro-inflammatory stimuli that lead to the activation of the I κ B kinase (IKK) complex. IKK then phosphorylates NF- κ B1 p105, which is in a complex with TPL2 and ABIN-2.^[4] This phosphorylation event leads to the proteasomal degradation of p105, releasing TPL2. The released TPL2 is then phosphorylated and activated, enabling it to phosphorylate its downstream target, MEK1/2.^[4] Activated MEK1/2 subsequently phosphorylates and activates ERK1/2, which translocates to the nucleus to regulate the transcription of genes involved in inflammation.^{[1][3]}



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